

Personal protective equipment for handling cis-1-Bromo-1-propene

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Compound of Interest

Compound Name: *cis-1-Bromo-1-propene*

Cat. No.: B1330963

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Essential Safety and Handling Guide for cis-1-Bromo-1-propene

This guide provides critical safety, operational, and disposal information for the handling of **cis-1-Bromo-1-propene** in a laboratory setting. The following procedures are designed to mitigate risks for researchers, scientists, and drug development professionals.

Chemical Properties and Hazards Summary

- Synonyms: (Z)-1-bromoprop-1-ene[1][2]
- Appearance: Colorless liquid[2]
- Molecular Formula: C₃H₅Br[1][2]
- Molecular Weight: 120.98 g/mol [3][4]
- Boiling Point: 58 °C[1][5]
- Flash Point: -34 °C (closed cup)[1][5]
- Hazards: Highly flammable liquid and vapor.[1][3] Causes skin and serious eye irritation.[1][3] May cause respiratory irritation.[1][3]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is the primary defense against chemical exposure.

The following table summarizes the required PPE for handling **cis-1-Bromo-1-propene**.

Body Part	Protection	Standard/Specification
Eyes/Face	Tightly fitting safety goggles with side-shields or a face shield.	EN 166 (EU) or NIOSH (US) approved.[6]
Skin/Hands	Chemical-resistant, impervious gloves. Inspect before use.	It is crucial to select gloves made from materials resistant to halogenated hydrocarbons. Butyl rubber and Neoprene are often recommended for such chemicals.[7] Nitrile gloves may offer short-term splash protection but have poor resistance to many halogenated hydrocarbons.[8] Always consult the glove manufacturer's specific chemical resistance data.
Respiratory	Use a respirator if exposure limits are likely to be exceeded or if irritation is experienced.	A NIOSH-approved respirator with an organic vapor (OV) cartridge is recommended.[9] [10] For halogenated compounds, a combination cartridge for organic vapors and acid gases (e.g., 3M 6003) may also be suitable.[11] A cartridge change-out schedule must be established.[12]
Body	Flame-retardant lab coat and impervious clothing.	A lab coat made of 100% cotton at a minimum is recommended, as synthetic materials can melt if ignited. [13]

Occupational Exposure Limits (OELs)

No specific occupational exposure limits have been established for **cis-1-Bromo-1-propene**. However, for the related compound 1-bromopropane, the following limits have been recommended and can serve as a cautionary reference.

Organization	Limit/Guideline	Value
ACGIH	TLV-TWA (Threshold Limit Value - Time Weighted Average)	0.1 ppm[14]
Cal/OSHA	PEL-TWA (Permissible Exposure Limit - Time Weighted Average)	5 ppm (25 mg/m ³)[15]

Disclaimer: These exposure limits are for 1-bromopropane and are provided for informational purposes only due to the absence of specific data for **cis-1-Bromo-1-propene**. They should be used as a conservative guide for ensuring a safe working environment.

Operational Plan

1. Pre-Operational Checks:

- Ensure a certified chemical fume hood is available and functioning correctly.
- Verify that a safety shower and eyewash station are accessible and unobstructed.
- Confirm the availability of an appropriate fire extinguisher (e.g., dry sand, dry chemical, or alcohol-resistant foam).[16]
- Inspect all required PPE for integrity before use.
- Prepare all necessary equipment and reagents before handling the chemical to minimize the duration of the procedure.

2. Handling Procedure:

- All handling of **cis-1-Bromo-1-propene** must be conducted within a chemical fume hood.[5]
[13]

- Wear the appropriate PPE as detailed in the table above.
- Ground and bond all containers when transferring the liquid to prevent static discharge, which can be an ignition source.[5][16]
- Avoid contact with skin and eyes and inhalation of vapor or mist.[1][2]
- Keep the container tightly closed when not in use.[13][15]
- Keep away from all sources of ignition, including open flames, hot surfaces, and sparks.[1][5]
[13] Use spark-proof tools if necessary.[16]

3. Post-Handling:

- Wipe down the work area in the fume hood with an appropriate solvent.
- Properly remove and dispose of contaminated gloves and any other disposable PPE.
- Wash hands thoroughly with soap and water after handling the chemical.[15]
- Ensure the container of **cis-1-Bromo-1-propene** is tightly sealed and stored in a cool, dry, and well-ventilated area, away from incompatible substances.[15]

Disposal Plan

1. Waste Collection:

- Collect all waste containing **cis-1-Bromo-1-propene**, including unused product and contaminated materials (e.g., gloves, absorbent pads), in a designated, labeled, and sealed container.
- **cis-1-Bromo-1-propene** is a halogenated organic compound. Therefore, its waste must be segregated into a "Halogenated Organic Waste" container.[1][3][17] Do not mix with non-halogenated waste.[1][3]
- The waste container should be made of a compatible material, such as polyethylene, as halogenated solvents can produce acids that corrode metal containers.[18]

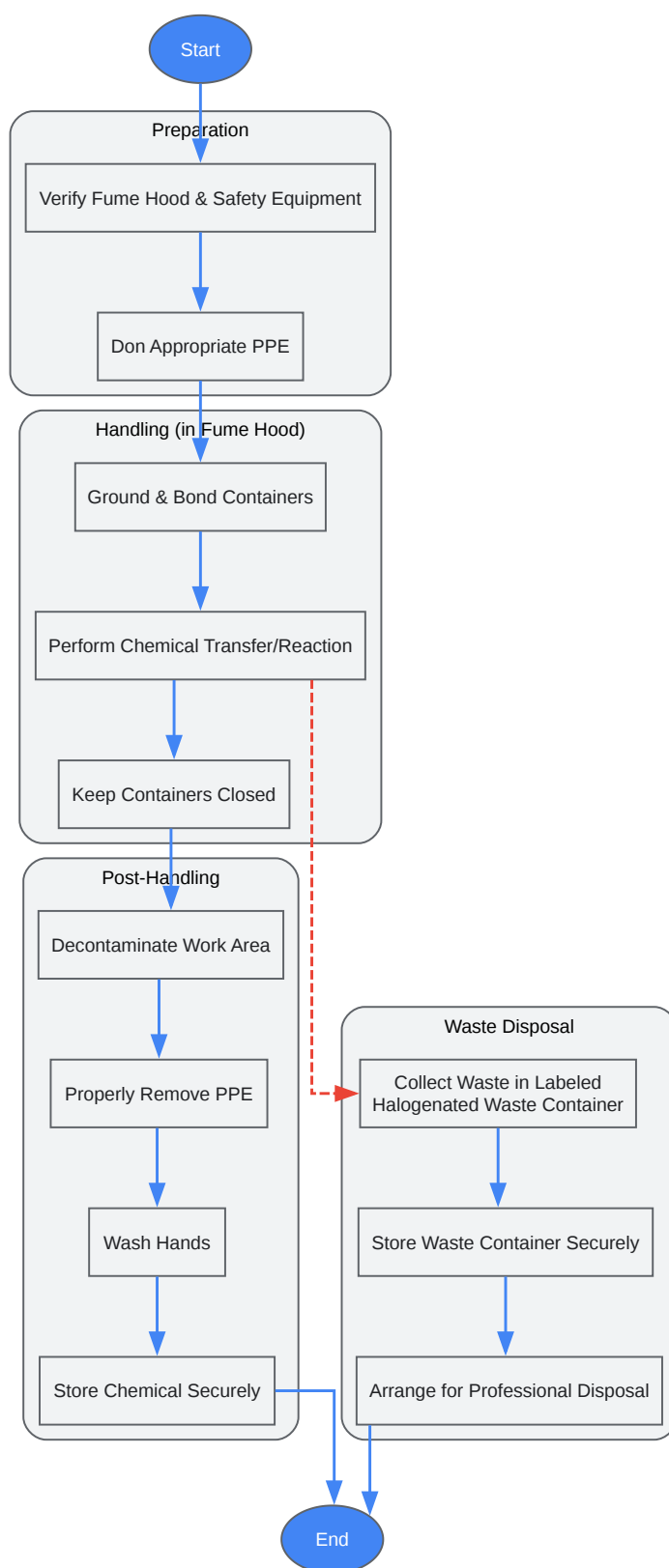
2. Waste Labeling and Storage:

- Clearly label the waste container with "Halogenated Waste" and list the chemical contents, including "**cis-1-Bromo-1-propene**".^[1] Do not use abbreviations or chemical formulas.^[1]
- Keep the waste container tightly closed at all times, except when adding waste.^[1]
- Store the waste container in a well-ventilated area, such as a satellite accumulation area within the laboratory or a designated waste storage room, away from incompatible materials.^{[17][18]}

3. Waste Disposal:

- Dispose of the halogenated waste through a licensed hazardous waste disposal company.^[1]
- Handle uncleaned empty containers as you would the product itself and dispose of them as hazardous waste.^[1]

Safe Handling Workflow



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Caption: Workflow for the safe handling of **cis-1-Bromo-1-propene**.

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